

Synthesis and Isotopic Labeling of 1-Undecanol-d4: A Technical Guide

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Compound of Interest

Compound Name: 1-Undecanol-d4

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This technical guide provides a comprehensive overview of the synthesis and isotopic labeling of **1-Undecanol-d4** (1,1,2,2-tetradeuterio-1-undecanol). This deuterated analog of 1-undecanol is a valuable tool in metabolic research, pharmacokinetic studies, and as an internal standard for quantitative analysis by mass spectrometry. This document details the synthetic pathway, experimental protocols, and methods for assessing isotopic purity.

Introduction

1-Undecanol is a long-chain fatty alcohol with applications in various industries. Its deuterated isotopologue, **1-Undecanol-d4**, is chemically identical to the unlabeled compound but possesses a higher mass due to the replacement of four hydrogen atoms with deuterium.^[1] This mass difference allows for its use as a tracer in metabolic studies and as an internal standard in analytical methods such as gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS).^[1] The stability of the deuterium label ensures that it does not readily exchange with protons under physiological conditions, making it a reliable tool for researchers.

Synthetic Strategy

The synthesis of **1-Undecanol-d4** is achieved through a three-step process, starting from undecanoic acid. The key steps are:

- α -Deuteration of Undecanoic Acid: Introduction of two deuterium atoms at the C-2 position (α -position) of undecanoic acid.
- Esterification: Conversion of the resulting 2,2-dideuteroundecanoic acid to its ethyl ester.
- Reduction: Reduction of the ethyl ester with a deuterium-donating reagent to yield 1,1,2,2-tetradeuterio-1-undecanol.

This synthetic approach is designed to selectively introduce deuterium at the desired positions with high isotopic enrichment.

Experimental Protocols

Step 1: Synthesis of 2,2-dideuteroundecanoic acid

This procedure is adapted from a general method for the α -deuteration of carboxylic acids.

Materials:

- Undecanoic acid
- Deuterium oxide (D_2O , 99.8 atom % D)
- Sodium deuteroxide (NaOD) in D_2O (40 wt. %)
- Hydrochloric acid (concentrated)
- Diethyl ether
- Anhydrous magnesium sulfate

Procedure:

- In a sealed reaction vessel, undecanoic acid (1 equivalent) is suspended in a solution of sodium deuteroxide in deuterium oxide.
- The mixture is heated with stirring for 24-48 hours to facilitate the hydrogen-deuterium exchange at the α -position. The progress of the reaction can be monitored by 1H NMR by observing the disappearance of the signal corresponding to the α -protons.

- After cooling to room temperature, the reaction mixture is acidified with concentrated hydrochloric acid.
- The deuterated carboxylic acid is extracted with diethyl ether.
- The organic layer is washed with brine, dried over anhydrous magnesium sulfate, and the solvent is removed under reduced pressure to yield crude 2,2-dideuteroundecanoic acid.

Step 2: Synthesis of Ethyl 2,2-dideuteroundecanoate

This protocol is based on the Fischer esterification method.

Materials:

- 2,2-dideuteroundecanoic acid
- Anhydrous ethanol
- Concentrated sulfuric acid
- Sodium bicarbonate (saturated aqueous solution)
- Brine
- Anhydrous sodium sulfate
- Diethyl ether

Procedure:

- 2,2-dideuteroundecanoic acid (1 equivalent) is dissolved in a large excess of anhydrous ethanol.
- A catalytic amount of concentrated sulfuric acid is slowly added to the solution.
- The reaction mixture is refluxed for 4-6 hours.
- The excess ethanol is removed by distillation.

- The residue is dissolved in diethyl ether and washed sequentially with water, saturated sodium bicarbonate solution, and brine.
- The organic layer is dried over anhydrous sodium sulfate, filtered, and the solvent is evaporated to give ethyl 2,2-dideuteroundecanoate.

Step 3: Synthesis of 1-Undecanol-d4 (1,1,2,2-tetradeuterio-1-undecanol)

This step involves the reduction of the deuterated ester using lithium aluminum deuteride.

Materials:

- Ethyl 2,2-dideuteroundecanoate
- Lithium aluminum deuteride (LiAlD_4)
- Anhydrous diethyl ether or tetrahydrofuran (THF)
- Sodium sulfate decahydrate (Glauber's salt) or a standard Fieser workup.

Procedure:

- A solution of ethyl 2,2-dideuteroundecanoate (1 equivalent) in anhydrous diethyl ether is added dropwise to a stirred suspension of lithium aluminum deuteride (excess) in anhydrous diethyl ether under an inert atmosphere (e.g., nitrogen or argon) at 0 °C.
- After the addition is complete, the reaction mixture is allowed to warm to room temperature and stirred for an additional 2-4 hours.
- The reaction is carefully quenched by the slow, sequential addition of water, 15% aqueous sodium hydroxide, and water again (Fieser workup).^[2] Alternatively, the reaction can be quenched by the careful addition of sodium sulfate decahydrate until the evolution of gas ceases.
- The resulting precipitate is filtered off and washed with diethyl ether.

- The combined organic filtrates are dried over anhydrous sodium sulfate and the solvent is removed under reduced pressure to afford **1-Undecanol-d4**.
- The product can be further purified by vacuum distillation if necessary.

Data Presentation

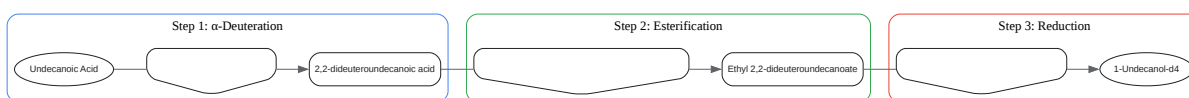
Table 1: Summary of Quantitative Data for the Synthesis of **1-Undecanol-d4**

Parameter	Step 1: α -Deuteration	Step 2: Esterification	Step 3: Reduction	Overall
Typical Yield	>90%	>90%	60-95%	50-80%
Isotopic Purity	>98% D at C-2	>98% D at C-2	>98% D at C-1 and C-2	>98% (d4)
Analytical Method	^1H NMR	^1H NMR, GC-MS	GC-MS, ^1H NMR, ^{13}C NMR	GC-MS, High-Resolution MS

Note: Yields are representative and can vary based on reaction scale and optimization. Isotopic purity is typically determined by mass spectrometry.

Mandatory Visualizations

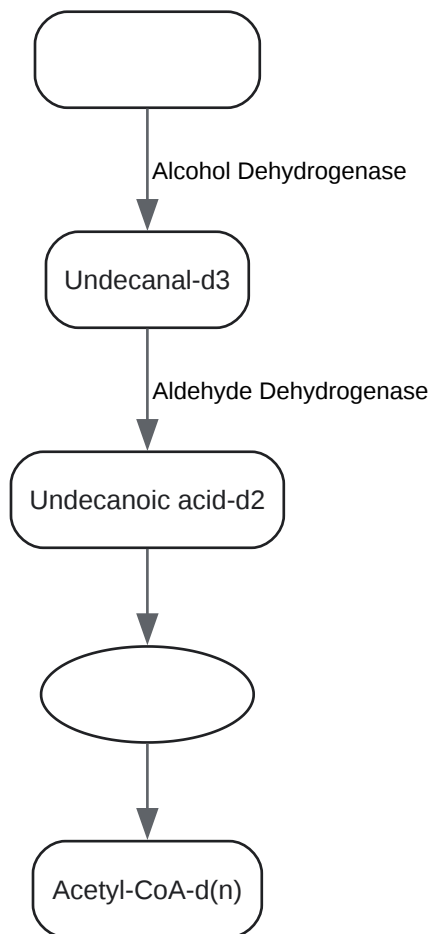
Experimental Workflow



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Caption: Synthetic workflow for **1-Undecanol-d4**.

Metabolic Pathway of 1-Undecanol



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Caption: Metabolic pathway of 1-Undecanol.[3]

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